

# An In-depth Technical Guide to 2-Bromo-3-chlorobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-3-chlorobenzoic acid**

Cat. No.: **B1265920**

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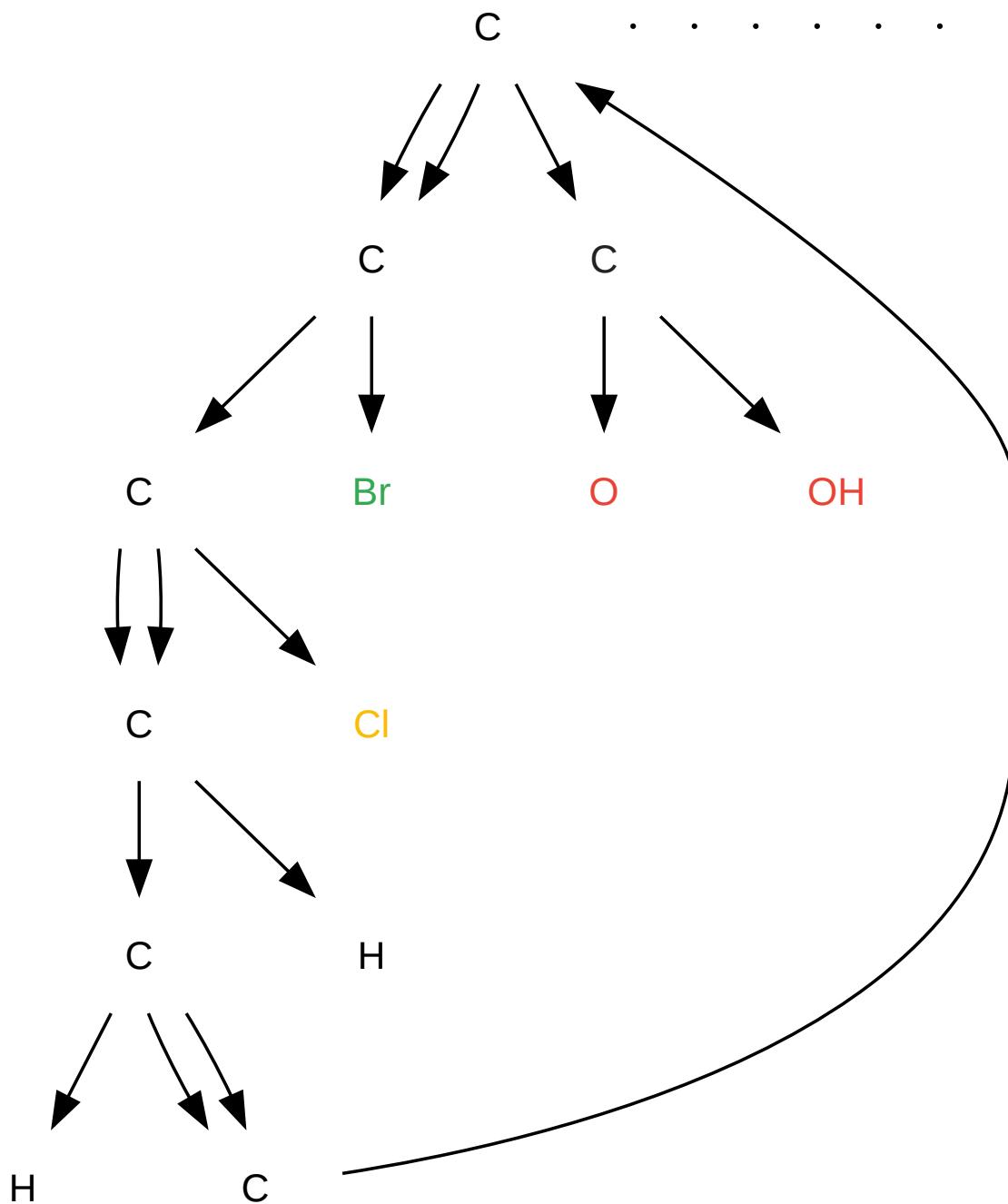
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Bromo-3-chlorobenzoic acid** (CAS No. 56961-26-3), a key chemical intermediate. It covers its physicochemical properties, a detailed representative synthesis protocol, potential applications, and essential safety data, tailored for professionals in chemical research and pharmaceutical development.

**Note on Isomeric Forms:** It is critical to distinguish **2-Bromo-3-chlorobenzoic acid** (CAS: 56961-26-3) from its isomer, 3-Bromo-2-chlorobenzoic acid (CAS: 56961-27-4). These compounds possess distinct physical properties and should not be used interchangeably. This guide pertains specifically to the 2-Bromo-3-chloro isomer.

## Chemical Structure and Identity

**2-Bromo-3-chlorobenzoic acid** is a disubstituted benzoic acid derivative with bromine and chlorine atoms at the 2 and 3 positions of the benzene ring, respectively.



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Caption: Chemical structure of **2-Bromo-3-chlorobenzoic acid**.

## Physicochemical Properties

The key physicochemical data for **2-Bromo-3-chlorobenzoic acid** are summarized below. Predicted values are based on computational models and should be confirmed experimentally.

Property	Value	Source(s)
CAS Number	56961-26-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrClO <sub>2</sub>	<a href="#">[4]</a>
Molecular Weight	235.46 g/mol	<a href="#">[4]</a>
Appearance	Pale yellow solid	<a href="#">[4]</a>
Melting Point	143-146 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	330.4 ± 27.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.809 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a>
pKa	2.48 ± 0.10 (Predicted)	<a href="#">[4]</a>
Storage	Sealed in a dry place, Room Temperature	<a href="#">[4]</a>

## Spectroscopic Data

As of the date of this document, experimentally derived <sup>1</sup>H and <sup>13</sup>C NMR spectral data for **2-Bromo-3-chlorobenzoic acid** are not readily available in public databases. Researchers are advised to acquire this data upon synthesis or purchase to verify structural integrity.

## Representative Experimental Protocol: Synthesis

A definitive, peer-reviewed synthesis protocol for **2-Bromo-3-chlorobenzoic acid** was not identified in the searched literature. Therefore, the following is a proposed, representative protocol based on established methods for the halogenation of substituted benzoic acids, such as the synthesis of 2-bromo-3-nitrobenzoic acid.[\[5\]](#) This protocol should be regarded as a starting point for methods development and optimization.

Reaction Scheme: 3-Chlorobenzoic acid → **2-Bromo-3-chlorobenzoic acid**

**Safety Precautions:** This procedure involves corrosive and hazardous materials, including bromine and strong acids. All steps must be performed in a certified chemical fume hood. Appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid/bromine-resistant gloves, is mandatory.

#### Materials and Reagents:

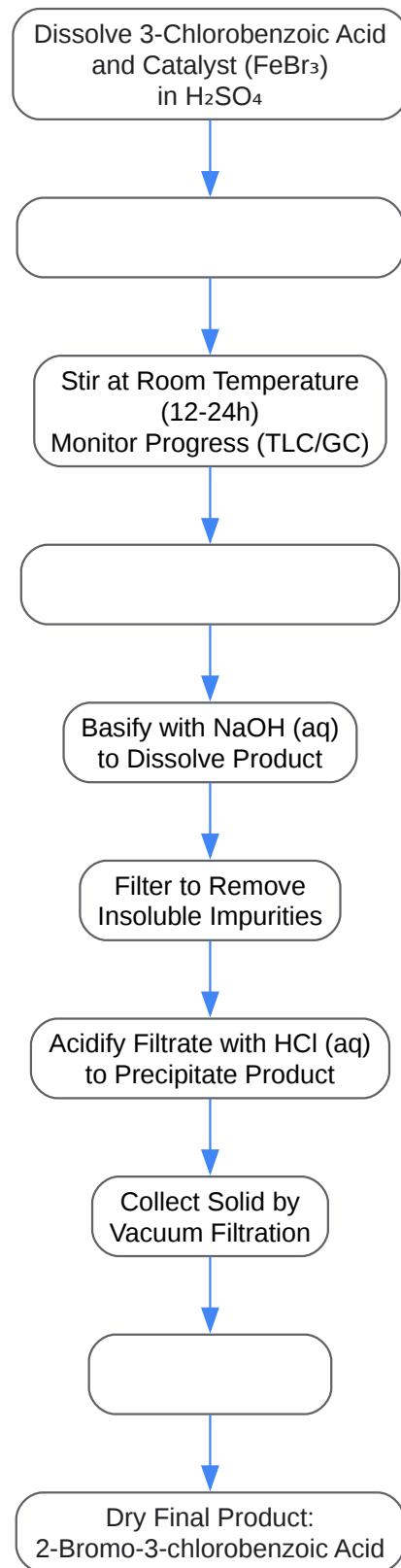
- 3-Chlorobenzoic acid
- Liquid Bromine ( $\text{Br}_2$ )
- Iron(III) bromide ( $\text{FeBr}_3$ , catalyst) or iron filings
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Sodium bisulfite ( $\text{NaHSO}_3$ ), 10% aqueous solution
- Sodium hydroxide ( $\text{NaOH}$ ), 10% aqueous solution
- Concentrated Hydrochloric acid (HCl)
- Deionized water
- Ethanol (for recrystallization)
- Ice

#### Procedure:

- Reaction Setup:
  - In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize  $\text{HBr}$  fumes), add 3-chlorobenzoic acid.
  - Carefully add concentrated sulfuric acid to dissolve the starting material. Cool the flask in an ice bath to 0-5 °C.

- Add the catalyst, iron(III) bromide, to the stirred solution.
- Bromination:
  - Slowly add liquid bromine dropwise from the dropping funnel to the cold, stirred reaction mixture. Maintain the temperature below 10 °C throughout the addition.
  - After the addition is complete, allow the mixture to slowly warm to room temperature and stir for 12-24 hours. Reaction progress should be monitored by an appropriate method (e.g., TLC or GC-MS).
- Work-up and Isolation:
  - Upon completion, cool the reaction mixture in an ice bath and carefully quench it by pouring it over a stirred mixture of ice and water.
  - Decolorize the mixture by adding 10% sodium bisulfite solution dropwise until the red-brown color of excess bromine disappears.
  - The crude product may precipitate at this stage. If so, collect the solid by vacuum filtration and wash with cold water.
  - Transfer the entire mixture (or the filtered solid) to a beaker and basify by adding 10% sodium hydroxide solution until the solid dissolves and the pH is >10. This converts the carboxylic acid to its soluble sodium salt.
  - Filter the basic solution to remove any insoluble impurities.
  - Transfer the filtrate to a clean flask, cool it in an ice bath, and re-precipitate the product by slowly acidifying with concentrated hydrochloric acid until the pH is <2.
- Purification:
  - Collect the precipitated solid by vacuum filtration and wash thoroughly with cold deionized water to remove residual acids.
  - Dry the crude product.

- Further purify the solid by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield **2-Bromo-3-chlorobenzoic acid** as a pale yellow solid.[4]



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Caption: Proposed workflow for the synthesis of **2-Bromo-3-chlorobenzoic acid**.

## Applications in Research and Development

**2-Bromo-3-chlorobenzoic acid** is a valuable building block in organic synthesis, primarily utilized as an intermediate for more complex molecules.

- **Pharmaceutical Synthesis:** Its halogenated aromatic structure and reactive carboxylic acid group make it a precursor for creating active pharmaceutical ingredients (APIs). The bromo and chloro substituents provide specific reactive sites for cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the construction of complex molecular scaffolds. The carboxylic acid moiety can be converted into esters, amides, or other functional groups to modulate a drug candidate's properties, such as solubility or target binding.
- **Agrochemicals:** This compound serves in the preparation of active ingredients for crop protection agents. The presence of halogens on the aromatic ring can enhance the biological activity and metabolic stability of herbicides and pesticides.
- **Dyes and Polymers:** It is also employed in the development of specialty dyes and polymers where the halogen substituents allow for further functionalization and polymerization reactions.

## Safety and Handling

**2-Bromo-3-chlorobenzoic acid** is an irritant and requires careful handling.

- **GHS Hazard Classification:**
  - H315: Causes skin irritation.[[1](#)]
  - H319: Causes serious eye irritation.[[1](#)]
  - H335: May cause respiratory irritation.[[1](#)]
- **Precautionary Statements:**

- P261: Avoid breathing dust.[[1](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- Handling: Use only in a well-ventilated area or a chemical fume hood.[[1](#)] Wear appropriate PPE, including gloves, safety glasses, and a lab coat.[[1](#)] Avoid formation of dust.[[1](#)]
- Storage: Keep container tightly closed and store in a dry, well-ventilated place at room temperature.[[4](#)]

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Address: 3281 E Guasti Rd  
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